

# Key safety and handling precautions for Hexylene Glycol in a research setting.

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## Hexylene Glycol: A Technical Guide to Safe Handling in Research Settings

For Researchers, Scientists, and Drug Development Professionals

This in-depth guide provides comprehensive safety and handling protocols for the use of **hexylene glycol** in a research environment. Adherence to these guidelines is critical for ensuring personnel safety and maintaining a secure laboratory setting.

## Chemical and Physical Properties

**Hexylene glycol** (2-methyl-2,4-pentanediol) is a colorless, oily liquid with a mild, sweetish odor.[1][2] It is completely miscible with water and most organic solvents.[3] Key physical and chemical properties are summarized below.

Property	Value
CAS Number	107-41-5
Molecular Formula	C6H14O2
Molecular Weight	118.17 g/mol [4]
Boiling Point	197 - 198.5 °C[3]
Melting Point	-50 °C[3]
Flash Point	96 °C (205 °F) - open cup[5]
Autoignition Temperature	306 °C (583 °F)[5]
Vapor Pressure	0.067 hPa (0.05 mmHg) at 20 °C[3]
Specific Gravity	0.922 - 0.923[3][6]
Vapor Density (Air = 1)	4.1[7]

## Hazard Identification and Toxicology

**Hexylene glycol** is classified as a hazardous substance.[8] The primary hazards are skin and eye irritation.[4] It is also suspected of damaging an unborn child.[3][9]

Hazard Statements:

- H315: Causes skin irritation.[3][4]
- H319: Causes serious eye irritation.[3][4]
- H361d: Suspected of damaging the unborn child.[3]

Toxicological Summary:

Endpoint	Result	Species	Reference
Acute Oral Toxicity (LD50)	>2,000 mg/kg	Rat	OECD TG 420[3]
Acute Dermal Toxicity (LD50)	>2,000 mg/kg	Rat	OECD TG 402[3]
Skin Irritation	Irritating	Rabbit (Draize Test)	[3]
Eye Irritation	Causes serious eye irritation	Rabbit	OECD TG 405[3]
Skin Sensitization	Not a sensitizer	[8]	

Inhalation of high concentrations of vapor may cause irritation of the respiratory system, sore throat, and coughing.[3] Symptoms of overexposure can include headache, dizziness, nausea, and central nervous system depression.[3][8]

## Occupational Exposure Limits

To minimize the risk of adverse health effects, occupational exposure limits have been established by various regulatory bodies.

Organization	Exposure Limit
ACGIH (TLV-TWA)	25 ppm
ACGIH (TLV-STEL)	50 ppm (vapor), 10 mg/m <sup>3</sup> (inhalable aerosol)[3]
NIOSH (REL)	25 ppm (Ceiling)
OSHA (PEL)	No established limit

## Safe Handling and Storage Engineering Controls

- Work should be conducted in a well-ventilated area.[9]
- Local exhaust ventilation is preferred to control emissions at the source.[1][3]

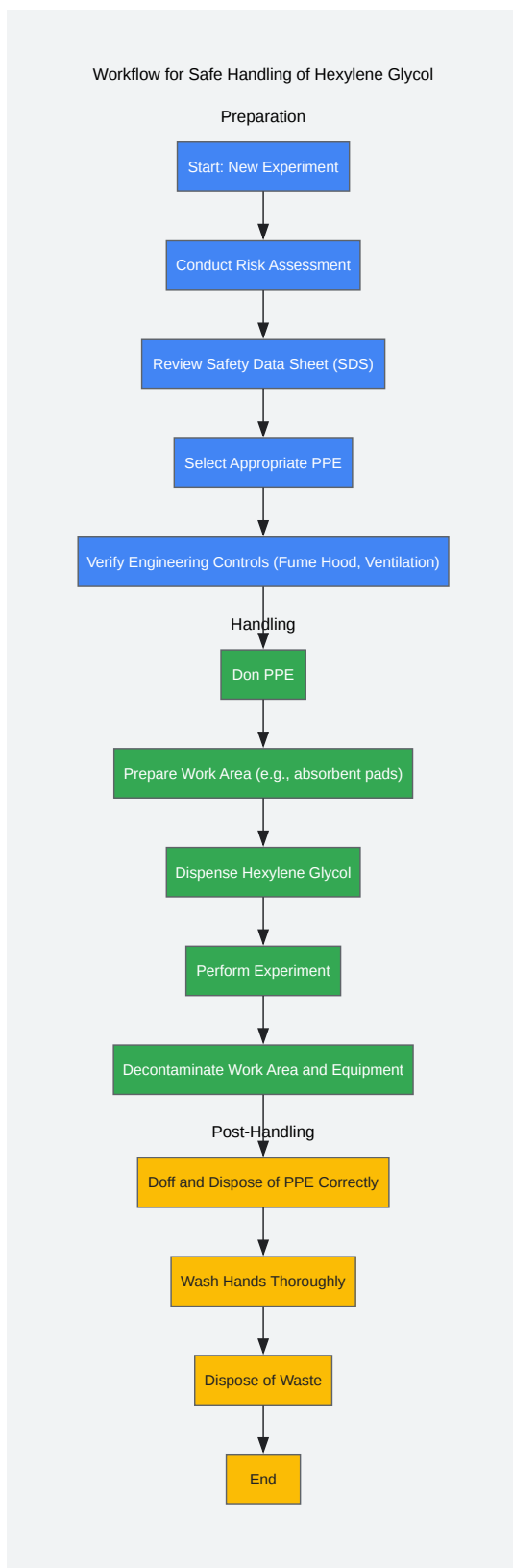
- Ensure that eyewash stations and safety showers are readily accessible in the immediate work area.<sup>[3][5]</sup>

## Personal Protective Equipment (PPE)

A comprehensive risk assessment should be conducted to determine the appropriate PPE. The following are general recommendations:

- Eye/Face Protection: Tightly fitting safety goggles or a face shield are recommended.<sup>[3][5]</sup>
- Hand Protection: Wear protective gloves. Recommended materials include nitrile rubber, butyl rubber, and polychloroprene (PCP).<sup>[3]</sup>
- Skin and Body Protection: A lab coat, apron, or coveralls should be worn to prevent skin contact.<sup>[5][10]</sup> In cases of potential significant exposure, an impervious body suit and boots are recommended.<sup>[3]</sup>
- Respiratory Protection: If ventilation is inadequate or exposure limits are exceeded, use a NIOSH-approved respirator with an organic vapor cartridge.<sup>[3][11]</sup>

The following diagram illustrates a general workflow for the safe handling of **hexylene glycol** in a research setting.



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Caption: Workflow for Safe Handling of **Hexylene Glycol**.

## Storage Requirements

- Store in a cool, dry, well-ventilated area away from heat, sparks, open flames, and other ignition sources.[3][9]
- Keep containers tightly closed and sealed when not in use.[5][9]
- Store away from incompatible materials such as strong oxidizing agents, strong acids, acid chlorides, and acid anhydrides.[3]
- Ground and bond containers and receiving equipment to prevent static discharges.[3]
- Store locked up.[3][9]

## Accidental Release Measures

In the event of a spill or leak, follow these procedures:

### Small Spills

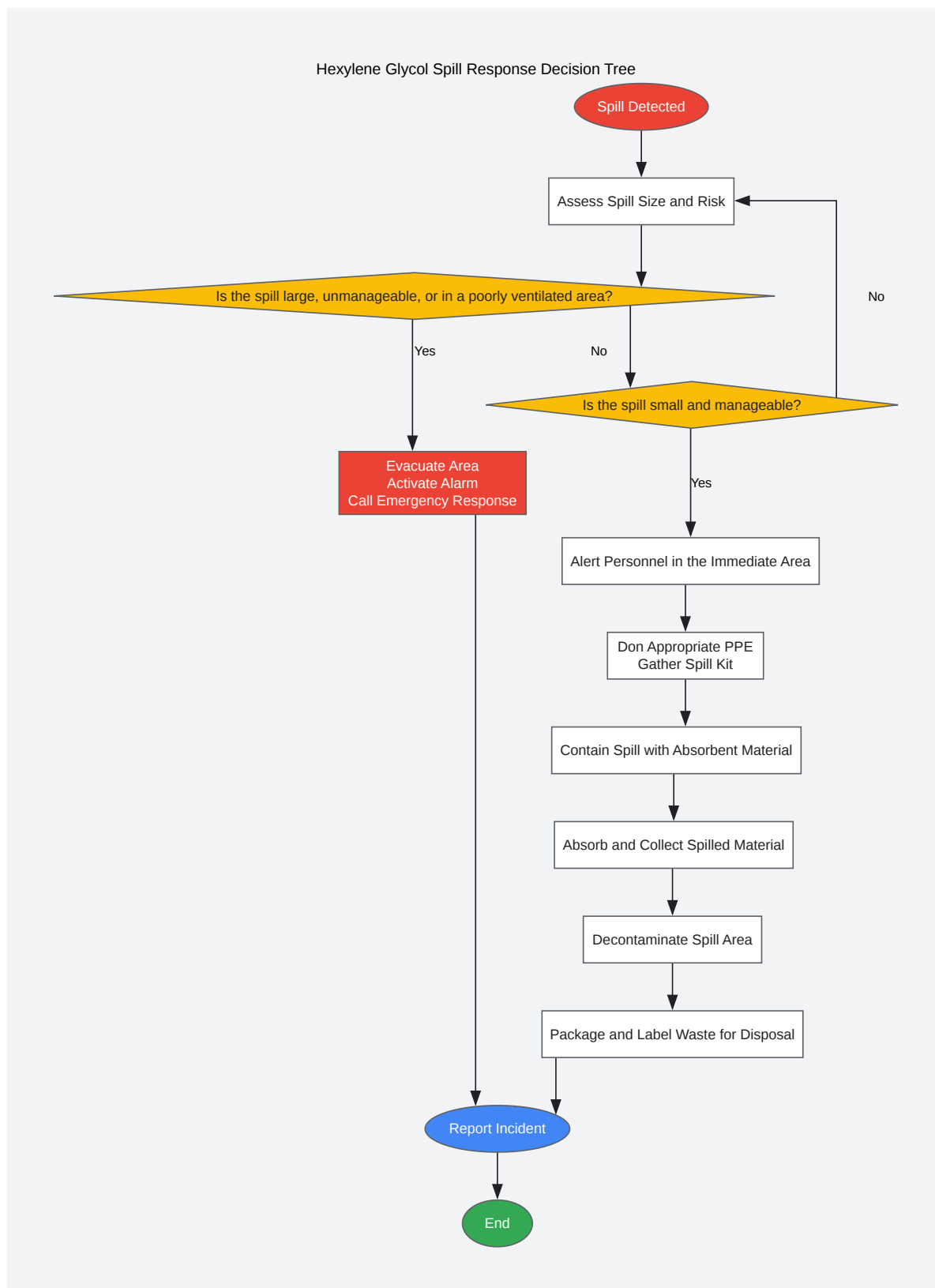
- Evacuate non-essential personnel from the area.[1][12]
- Ensure adequate ventilation.[9]
- Remove all sources of ignition.[1]
- Wear appropriate PPE as outlined in Section 4.2.
- Absorb the spill with an inert, non-combustible material such as dry sand, earth, or vermiculite.[1][12]
- Collect the absorbed material and place it in a suitable, labeled container for disposal.[1]
- Clean the spill area thoroughly with soap and water.[13]

### Large Spills

- Evacuate the area immediately.

- Activate the emergency fire alarm if necessary.[13]
- Contact your institution's emergency response team.
- Prevent the spill from entering drains or public waters.[4][9]

The following flowchart outlines the decision-making process for responding to a **hexylene glycol** spill.



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Caption: **Hexylene Glycol** Spill Response Decision Tree.



## First Aid Measures

Immediate medical attention is crucial in case of exposure.

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.<sup>[1]</sup> Remove contact lenses if present and easy to do.<sup>[3]</sup> Continue rinsing. If eye irritation persists, get medical advice/attention.<sup>[3]</sup>
- Skin Contact: Immediately remove all contaminated clothing.<sup>[8]</sup> Wash the affected skin with plenty of soap and water.<sup>[9][12]</sup> If skin irritation occurs, get medical advice/attention.<sup>[3]</sup> Wash contaminated clothing before reuse.<sup>[3]</sup>
- Inhalation: Move the person to fresh air and keep them comfortable for breathing.<sup>[12]</sup> If not breathing, give artificial respiration.<sup>[4]</sup> If breathing is difficult, give oxygen.<sup>[14]</sup> Seek medical attention if symptoms persist.<sup>[5]</sup>
- Ingestion: Rinse mouth with water.<sup>[12]</sup> Do NOT induce vomiting.<sup>[9]</sup> Never give anything by mouth to an unconscious person.<sup>[9]</sup> Obtain emergency medical attention.<sup>[9]</sup>

## Disposal Considerations

- Dispose of **hexylene glycol** and contaminated materials as hazardous waste in accordance with local, regional, and national regulations.<sup>[3][9]</sup>
- Do not dispose of down the drain or into the environment.<sup>[4]</sup>
- Waste containers must be properly labeled and kept closed.<sup>[15]</sup>

## Experimental Protocols

Detailed methodologies for specific toxicological and analytical experiments involving **hexylene glycol** are typically found in standardized guidelines, such as those published by the Organisation for Economic Co-operation and Development (OECD) or the American Society for Testing and Materials (ASTM). Researchers should consult these specific guidelines (e.g., OECD Test Guideline 402 for Acute Dermal Toxicity) for detailed experimental protocols. These protocols are generally not included in standard safety data sheets.

## Signaling Pathways

The specific molecular signaling pathways through which **hexylene glycol** exerts its irritant or toxic effects are not extensively detailed in publicly available safety literature. Toxicological effects are often characterized at a macroscopic and cellular level rather than through specific pathway elucidation in these documents. Further research into specialized toxicological databases may be required to identify any known specific molecular targets or signaling cascades.

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## References

- 1. nj.gov [nj.gov]
- 2. Hexylene Glycol | C<sub>6</sub>H<sub>14</sub>O<sub>2</sub> | CID 7870 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. redox.com [redox.com]
- 4. solventsandpetroleum.com [solventsandpetroleum.com]
- 5. greenfield.com [greenfield.com]
- 6. cometchemical.com [cometchemical.com]
- 7. ICSC 0660 - HEXYLENE GLYCOL [inchem.org]
- 8. datasheets.scbt.com [datasheets.scbt.com]
- 9. monumentchemical.com [monumentchemical.com]
- 10. nj.gov [nj.gov]
- 11. fishersci.com [fishersci.com]
- 12. lobachemie.com [lobachemie.com]
- 13. lin-web.clarkson.edu [lin-web.clarkson.edu]
- 14. nucleoestudo.ufla.br [nucleoestudo.ufla.br]
- 15. Hazardous Waste Disposal Guide - Research Areas | Policies [policies.dartmouth.edu]

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